

3-Ethyl-3-methyl-2-pentanol molecular structure and formula

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Compound of Interest

Compound Name: 3-Ethyl-3-methyl-2-pentanol

Cat. No.: B15198077

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An In-depth Technical Guide to 3-Ethyl-3-methyl-2-pentanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This whitepaper provides a detailed overview of the molecular structure, properties, and chemical behavior of **3-Ethyl-3-methyl-2-pentanol**. The document consolidates available data on its physicochemical properties, offers a general protocol for its synthesis via the Grignard reaction, and discusses its expected reactivity based on its classification as a tertiary alcohol. This guide is intended to serve as a foundational resource for professionals in research and drug development who are interested in this compound.

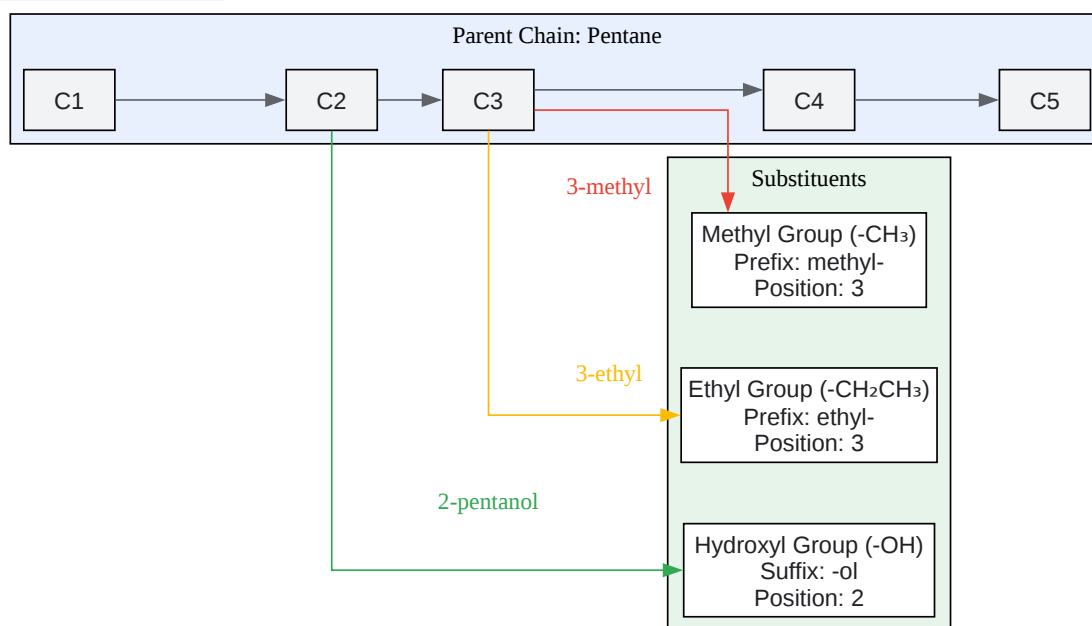
Molecular Structure and Formula

3-Ethyl-3-methyl-2-pentanol is a tertiary alcohol. Its molecular structure is characterized by a five-carbon pentane chain with an ethyl group and a methyl group attached to the third carbon atom, and a hydroxyl group on the second carbon atom.

Molecular Formula: $C_8H_{18}O$ ^[1]

The structure and nomenclature of **3-Ethyl-3-methyl-2-pentanol** are broken down in the following diagram:

3-Ethyl-3-methyl-2-pentanol

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A diagram illustrating the IUPAC nomenclature of **3-Ethyl-3-methyl-2-pentanol**.

Physicochemical Properties

Quantitative data for **3-Ethyl-3-methyl-2-pentanol** is not readily available in the searched literature. However, properties can be estimated based on its structure and data from similar compounds. The following table summarizes key identifiers and computed properties.

Property	Value	Source
Molecular Weight	130.23 g/mol	[2] [3]
CAS Registry Number	66576-22-5	[1]
IUPAC Name	3-Ethyl-3-methyl-2-pentanol	[1]
Molecular Formula	C ₈ H ₁₈ O	[1]
Computed XLogP3	2.2	[2]
Computed Boiling Point	Not available	
Computed Melting Point	Not available	
Computed Density	Not available	

Synthesis Protocol: Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols like **3-Ethyl-3-methyl-2-pentanol** is the Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone. For the synthesis of **3-Ethyl-3-methyl-2-pentanol**, one possible route is the reaction of ethylmagnesium bromide with 3-methyl-2-pentanone.

While a specific experimental protocol for **3-Ethyl-3-methyl-2-pentanol** is not available, the following is a generalized procedure adapted from the synthesis of a similar tertiary alcohol, 3-ethyl-3-pentanol.[\[4\]](#)

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 3-Methyl-2-pentanone
- Saturated aqueous ammonium chloride solution

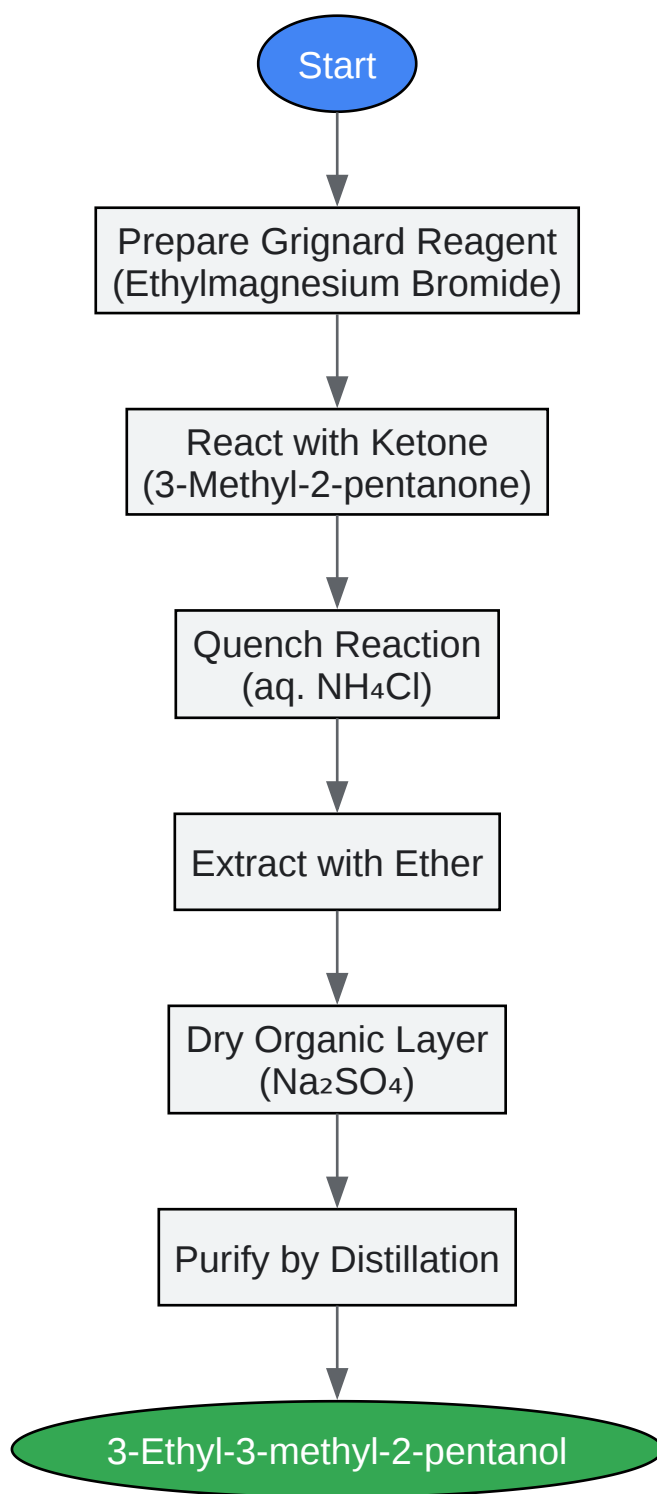
- Anhydrous sodium sulfate
- Standard glassware for anhydrous reactions (three-necked flask, dropping funnel, condenser)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer, place magnesium turnings.
 - Add a small portion of anhydrous diethyl ether.
 - A solution of ethyl bromide in anhydrous diethyl ether is added dropwise from the dropping funnel to initiate the reaction. The reaction is typically initiated with a small crystal of iodine if it does not start spontaneously.
 - Once the reaction has started, the remaining ethyl bromide solution is added at a rate that maintains a gentle reflux.
 - After the addition is complete, the mixture is stirred until the magnesium is consumed.
- Reaction with the Ketone:
 - A solution of 3-methyl-2-pentanone in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at a controlled temperature (typically 0 °C).
 - The reaction mixture is then stirred at room temperature for a specified period to ensure completion.
- Work-up:
 - The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.

- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification:
 - The solvent is removed under reduced pressure.
 - The crude product is purified by distillation to yield **3-Ethyl-3-methyl-2-pentanol**.

The following workflow illustrates the general steps of a Grignard synthesis for a tertiary alcohol.



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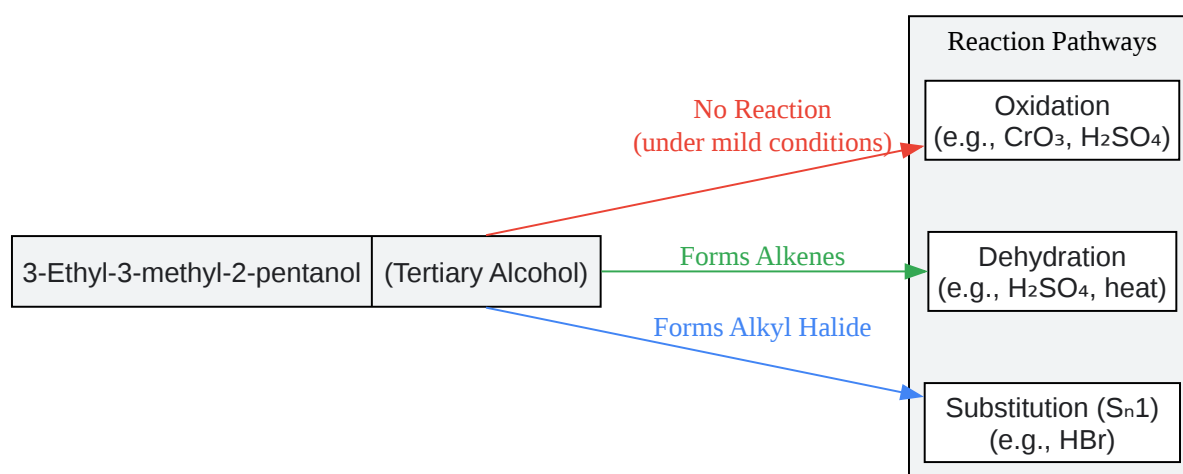
A generalized workflow for the synthesis of a tertiary alcohol via a Grignard reaction.

Chemical Reactivity

As a tertiary alcohol, **3-Ethyl-3-methyl-2-pentanol** exhibits reactivity characteristic of this functional group.

- **Oxidation:** Tertiary alcohols are resistant to oxidation under standard conditions because the carbon atom bearing the hydroxyl group does not have a hydrogen atom attached.[5][6][7] Strong oxidizing agents under harsh conditions can lead to the cleavage of carbon-carbon bonds.
- **Dehydration:** Acid-catalyzed dehydration of **3-Ethyl-3-methyl-2-pentanol** is expected to yield a mixture of alkenes. The major product would likely be the most stable alkene, following Zaitsev's rule.[8]
- **Substitution Reactions:** Tertiary alcohols can undergo nucleophilic substitution reactions, typically via an S_N1 mechanism.[8] Reaction with hydrogen halides (e.g., HBr) would lead to the formation of the corresponding alkyl halide.

The following diagram outlines the primary reaction pathways for tertiary alcohols.



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